Application Note: Pyridazine Derivatives in Next-Generation Click Chemistry

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Compound of Interest

Compound Name:	*3,6-Bis(chloromethyl)pyridazine*
CAS No.:	*1353122-60-7*
Cat. No.:	*B13870746*

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Executive Summary

Pyridazine derivatives have evolved from simple heterocyclic scaffolds to central players in bioorthogonal chemistry. Their utility is driven by two distinct chemical behaviors:[1][2][3]

- Formation via IEDDA: The 1,2,4,5-tetrazine ligation with strained alkenes/alkynes yields dihydropyridazines (DHPs) and pyridazines.[2] This is the gold standard for rapid, fluorogenic bioorthogonal labeling (

).
- Cysteine Rebridging: Functionalized pyridazinediones (PDs) serve as rigid, hydrolytically stable linkers for antibody-drug conjugates (ADCs), offering superior stability compared to maleimides.

This guide provides actionable protocols for deploying these chemistries in drug discovery and chemical biology.

The IEDDA "Click" Reaction: Pyridazine Formation

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The reaction between a 1,2,4,5-tetrazine and a strained dienophile (e.g., trans-cyclooctene, TCO) is the fastest known bioorthogonal reaction. The resulting pyridazine core provides a hyper-stable linkage critical for in vivo imaging and pretargeted radiotherapy.

Mechanism of Action

The reaction proceeds through a [4+2] cycloaddition followed by a retro-Diels-Alder step releasing nitrogen (

). The initial product is a 4,5-dihydropyridazine (4,5-DHP), which spontaneously tautomerizes to 1,4-DHP and oxidizes to the aromatic pyridazine.

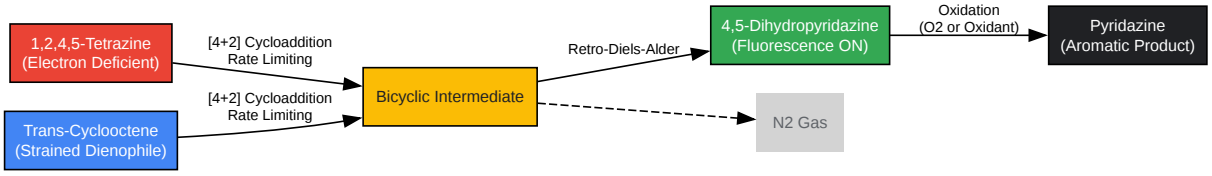

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Figure 1: Mechanistic pathway of Tetrazine-TCO ligation yielding the pyridazine pharmacophore.[3]

Comparative Kinetics of Pyridazine Formation

Selection of the dienophile dictates the reaction rate and the stability of the resulting pyridazine linkage.

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Dienophile	Rate Constant (,)	Pyridazine Yield (Oxidation)	Application
TCO (Trans-cyclooctene)	10,000 – 100,000+	High (Spontaneous)	Live cell imaging, Pretargeted PET
Methylcyclopropene	0.1 – 10	Moderate	Metabolic labeling (small size)
Norbornene	1 – 5	High	Polymer crosslinking
Vinylboronic Acid	> 200,000 (Coordination assisted)	High	Ultra-low concentration labeling

Protocol: Fluorogenic Labeling of Live Cells

Objective: Label cell-surface receptors using a Tetrazine-dye conjugate that fluoresces upon pyridazine formation.

Materials:

- Primary Antibody: Anti-EGFR (or target of choice) conjugated to TCO.
- Probe: 6-Methyl-tetrazine-sulfo-Cy5 (non-fluorescent until reacted).
- Buffer: PBS (pH 7.[4][5][6]4) + 1% BSA.

Workflow:

- Incubation (TCO): Treat adherent cells with TCO-Antibody (10 µg/mL) in culture media for 30 min at 37°C.
- Wash: Rinse cells 2x with warm PBS to remove unbound antibody.
- Click Reaction: Add Tetrazine-Cy5 probe (500 nM) in PBS. Incubate for 5–10 minutes at room temperature.

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- Note: The fast kinetics allow extremely short incubation times, minimizing background.

- Imaging: Image immediately without washing (optional). The formation of the pyridazine core quenches the tetrazine chromophore, restoring Cy5 fluorescence (Turn-ON effect).

"Click-to-Release": Pyridazine Elimination Strategies

While the aromatic pyridazine is stable, the dihydropyridazine (DHP) intermediate can be engineered to collapse, releasing a payload. This is the basis of "Click-to-Release" chemotherapy.

Mechanism: The Tautomerization Trigger

The release relies on the tautomerization of the initial 4,5-DHP to the 1,4-DHP. Substituents at the ortho position of the tetrazine ring control this rate.

- Electron-withdrawing (e.g., Pyridyl): Stabilizes 4,5-DHP (Slower release).

- Electron-donating/Acidic (e.g., Phenol, Amine): Catalyzes tautomerization to 1,4-DHP

  Elimination

  Drug Release.

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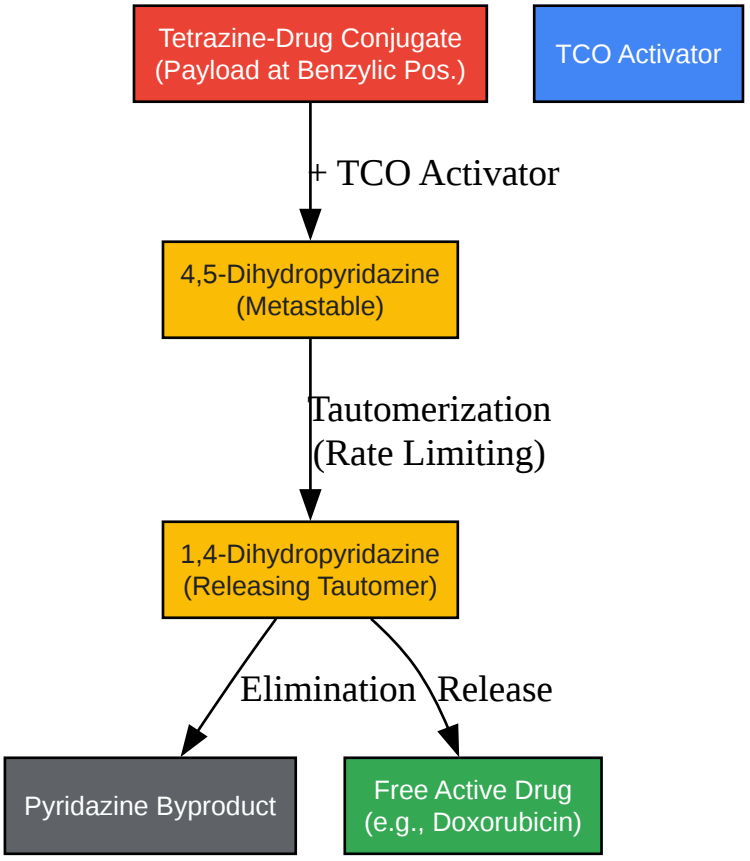

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Figure 2: The "Click-to-Release" cascade. Tautomerization is the critical control point.

Protocol: Measuring Release Kinetics

Objective: Quantify drug release from a Tetrazine-Carbamate-Doxorubicin conjugate upon TCO addition.

- Preparation: Dissolve Tetrazine-ADC mimic (10 µM) in PBS/MeCN (9:1).
- Activation: Add TCO (100 µM, 10 equiv) to the solution.
- Monitoring: Monitor by HPLC-MS or Fluorescence (Doxorubicin fluorescence increases upon release).
- Analysis: Plot % Release vs. Time.

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- Validation: A successful "Click-to-Release" system should show >80% release within 1 hour. If release is <20%, the DHP intermediate is too stable; consider switching the tetrazine substituent to a less electron-deficient ring (e.g., phenyl vs. pyridyl).

Pyridazinediones (PDs) for Cysteine Rebridging

Unlike the IEDDA reaction which forms the ring, this application uses dibromopyridazinediones as reagents to "staple" disulfide bonds in antibodies. This prevents the loss of structural integrity common with standard maleimide conjugation.

Advantages over Maleimides

- Stability: PD conjugates do not undergo retro-Michael addition (exchange with serum albumin).
- Homogeneity: Rebridges the interchain disulfides, maintaining the native antibody structure (DAR 4).
- Tunability: The N-substituents on the pyridazinedione ring allow for the introduction of additional handles (azides, alkynes) for dual-labeling.

Protocol: Antibody Conjugation with Dibromopyridazinedione

Objective: Conjugate a cytotoxic payload to Trastuzumab (Herceptin) via disulfide rebridging.

Reagents:

- Antibody: Trastuzumab (10 mg/mL in PBS, pH 7.4).
- Reducing Agent: TCEP (Tris(2-carboxyethyl)phosphine).
- Linker: N,N'-dialkyl-3,4-dibromopyridazine-6-dione (functionalized with payload).

Step-by-Step:

- Reduction: Treat Trastuzumab (50 µM final) with TCEP (200 µM, 4 equiv per antibody) at 37°C for 2 hours.

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- Check: Verify full reduction of interchain disulfides by SDS-PAGE (shift from 150 kDa to 25/50 kDa bands).

- Conjugation: Add the Dibromopyridazinedione linker (5-10 equiv relative to antibody, 1.2 equiv per disulfide bond) from a DMSO stock.
  - Solvent: Keep final DMSO concentration < 10%.
- Incubation: React for 4 hours at 4°C or 1 hour at Room Temperature.
  - Mechanism:[2][7][8] The thiols displace both bromines, reforming the bridge across the pyridazine ring.
- Purification: Remove excess small molecules using a Zeba Spin Desalting Column (40K MWCO) or dialysis against PBS.
- QC: Analyze by HIC-HPLC (Hydrophobic Interaction Chromatography) to determine Drug-Antibody Ratio (DAR). Target DAR is typically 4.0.

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